

Application Notes and Protocols for Preparing (S)-AZD6482 Stock Solutions

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Compound of Interest

Compound Name: (S)-AZD 6482

Cat. No.: B605771

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This document provides detailed application notes and protocols for the preparation of (S)-AZD6482 stock solutions for use in various experimental settings. (S)-AZD6482 is a potent and selective inhibitor of phosphoinositide 3-kinase β (PI3K β) and is a valuable tool for studying the PI3K/Akt signaling pathway.

Physicochemical and Solubility Data

A summary of the key physicochemical properties of (S)-AZD6482 is presented in the table below. This information is critical for accurate preparation of stock solutions.

Property	Value	Source(s)
Chemical Name	(-)-2-[[[(1R)-1-[7-Methyl-2-(4-morpholinyl)-4-oxo-4H-pyrido[1,2-a]pyrimidin-9-yl]ethyl]amino]benzoic acid	[1]
Molecular Formula	C ₂₂ H ₂₄ N ₄ O ₄	[1][2][3]
Molecular Weight	408.45 g/mol	[3][4]
CAS Number	1173900-33-8 (racemate), 1173900-37-2 ((S)-isomer)	[2]
Appearance	Solid powder	[2]
Purity	≥98%	

Solubility Profile

The solubility of (S)-AZD6482 in various common laboratory solvents is summarized below. It is highly recommended to use fresh, anhydrous DMSO for the preparation of the primary stock solution due to the compound's hygroscopic nature, which can affect solubility.[4][5]

Solvent	Solubility	Notes	Source(s)
DMSO	Up to 100 mM (40.84 mg/mL)	Ultrasonic assistance may be required. Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility.	[4][5]
DMF	10 mg/mL	-	[1]
Ethanol	5 mg/mL	-	[1]
1 eq. HCl	Up to 10 mM (4.08 mg/mL)	-	

Experimental Protocols

Protocol 1: Preparation of a 10 mM (S)-AZD6482 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of (S)-AZD6482 in dimethyl sulfoxide (DMSO). This is a common starting concentration for many in vitro experiments.

Materials:

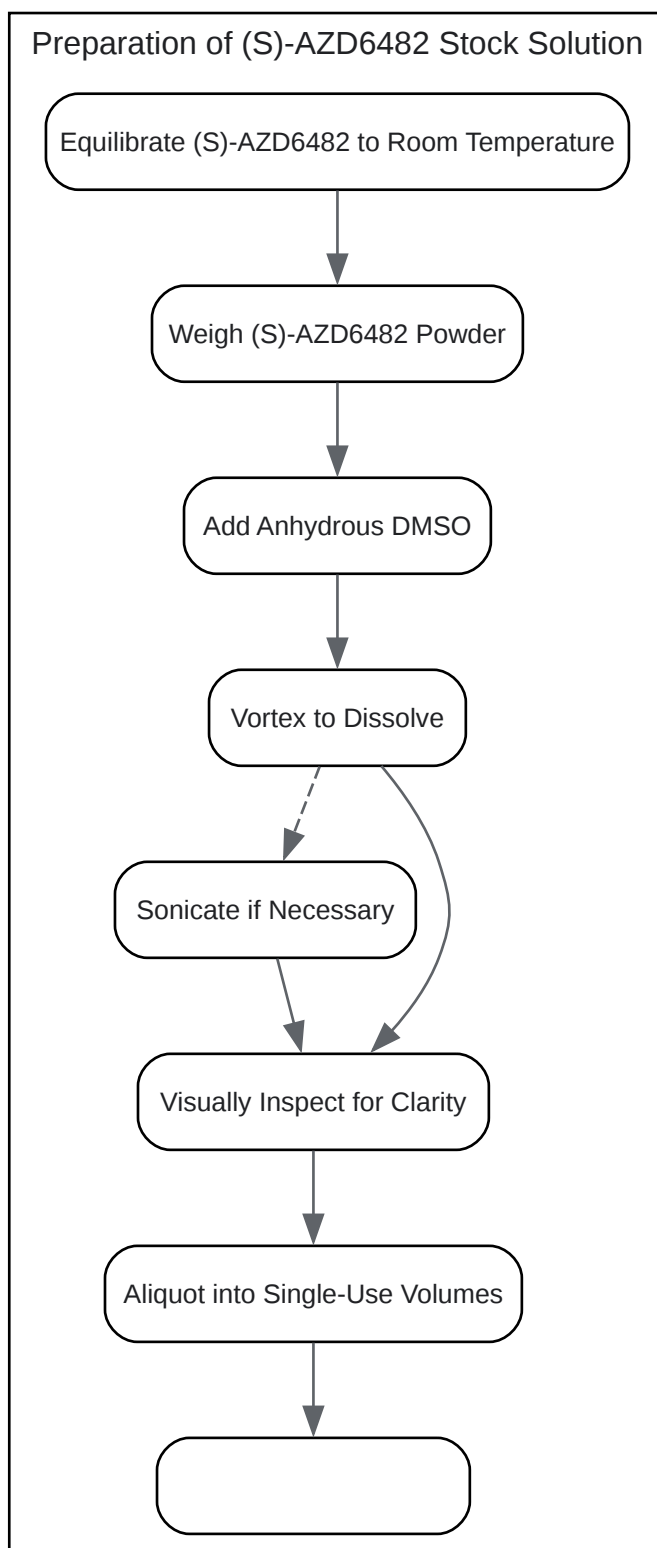
- (S)-AZD6482 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate:** Allow the vial of (S)-AZD6482 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of (S)-AZD6482 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.08 mg of (S)-AZD6482 (Molecular Weight = 408.45 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed (S)-AZD6482 powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- Sonication (Optional): If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.[\[6\]](#)
- Visual Inspection: Ensure the solution is clear and free of any visible particulates.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[5\]](#)

Workflow for Stock Solution Preparation



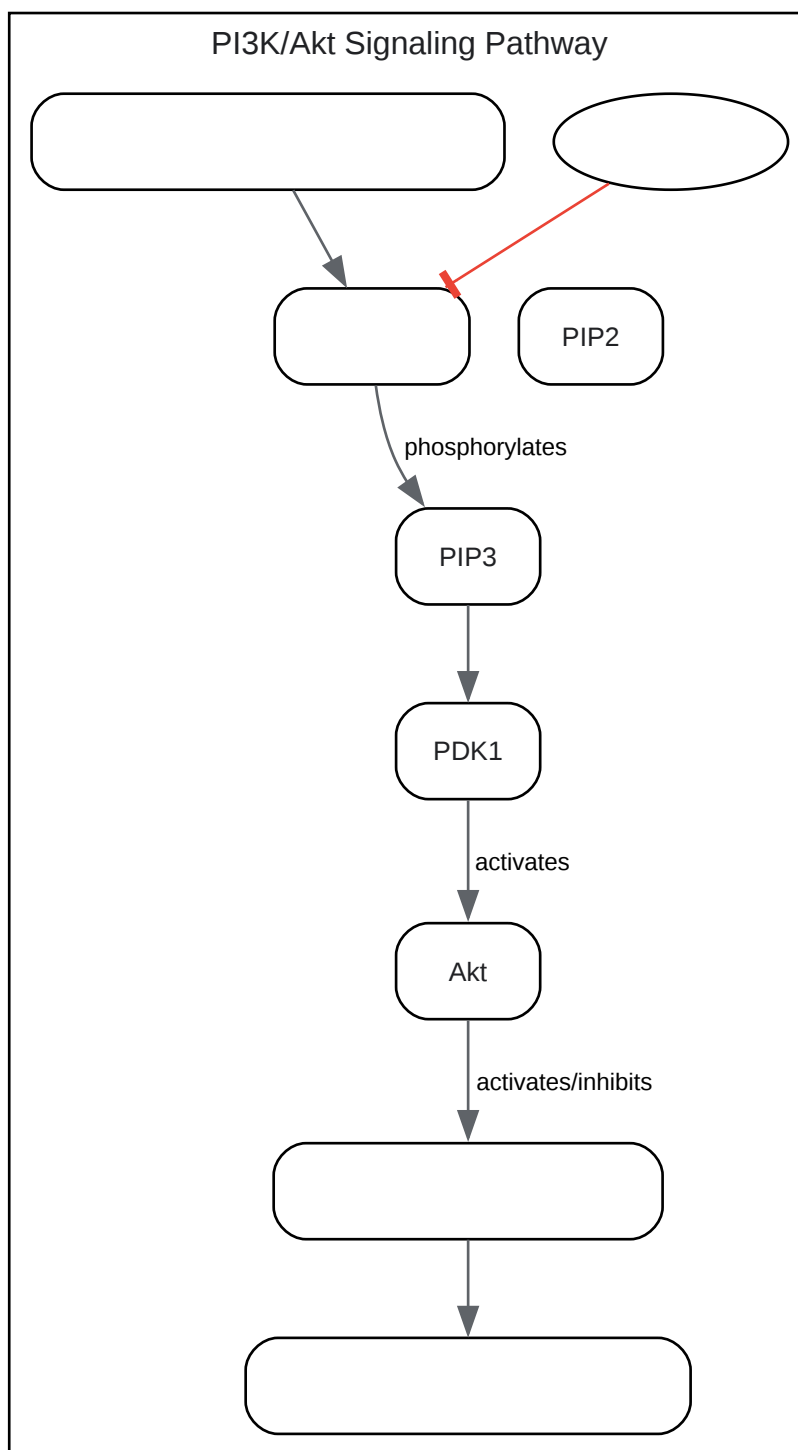
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Caption: Workflow for preparing (S)-AZD6482 stock solutions.

Signaling Pathway

(S)-AZD6482 is a selective inhibitor of the p110 β catalytic subunit of PI3K.[1] The PI3K/Akt signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and metabolism.[7][8] Dysregulation of this pathway is frequently observed in cancer.[7][9]

PI3K/Akt Signaling Pathway and the Action of (S)-AZD6482



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Caption: (S)-AZD6482 inhibits PI3K β , blocking the PI3K/Akt pathway.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Azd-6482 | C₂₂H₂₄N₄O₄ | CID 44137675 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. AZD 6482 | KIN-193 | p110 | PI3K β Inhibitor | TargetMol [targetmol.com]
- 7. pi3k signaling pathways: Topics by Science.gov [science.gov]
- 8. Role of PI3K/Akt pathway in Benzidine-induced proliferation in SV-40 immortalized human uroepithelial cell - Ding - Translational Cancer Research [tcr.amegroups.org]
- 9. PI3K β inhibitor AZD6482 exerts antiproliferative activity and induces apoptosis in human glioblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
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